

3-oxopropanoic acid natural sources and biosynthesis

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 3-Oxopropanoic acid

CAS No.: 926-61-4

Cat. No.: S580796

[Get Quote](#)

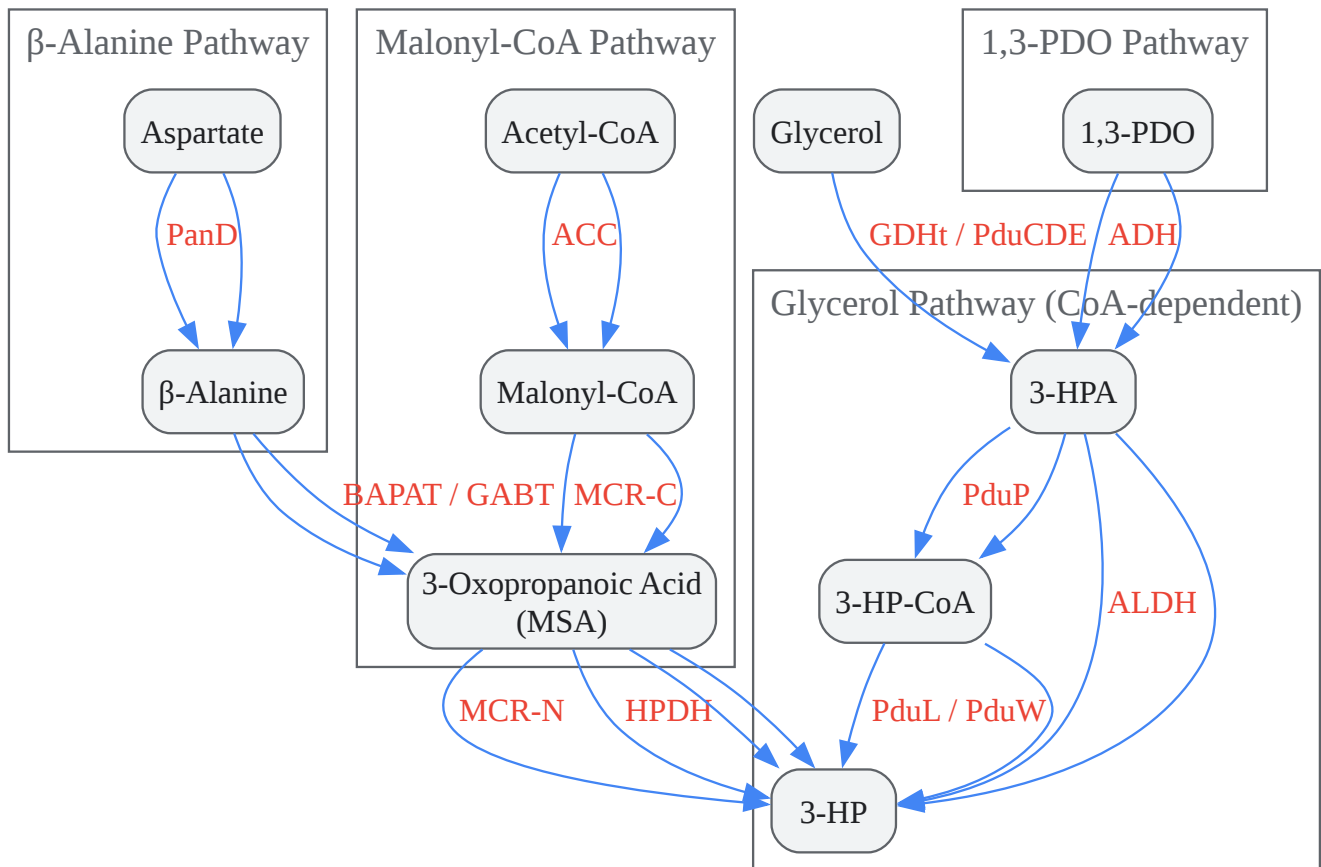
Natural Sources and Metabolic Roles

3-Oxopropanoic acid is a metabolic intermediate present in various organisms. The table below summarizes its known natural occurrences:

Source	Context / Function	References
Bacteria (e.g., <i>Pseudomonas fluorescens</i>)	Metabolic intermediate during growth on propiolic acid as a carbon source.	[1]
Bacteria (e.g., <i>Escherichia coli</i>)	Metabolic intermediate in the degradation pathway of uracil.	[1]
General Metabolism	Formed by the reversible oxidation of 3-hydroxypropionyl-CoA.	[1]
Atmospheric Aerosols	Component found in aerosols across various global locations (Arctic, North Pacific, India, Tokyo).	[1]

Biosynthesis Pathways in Microorganisms

3-Oxopropanoic acid is primarily encountered as an intermediate in several engineered pathways for microbial production of **3-Hydroxypropionic Acid (3-HP)**, a major platform chemical [2]. The following diagram illustrates the main metabolic routes:



[Click to download full resolution via product page](#)

Key biosynthetic pathways for 3-HP featuring **3-oxopropanoic acid (MSA)** as an intermediate. Abbreviations are defined in the table below.

The key enzymes involved in these pathways, particularly in the steps that produce or consume **3-oxopropanoic acid**, are summarized here:

| **Pathway** | **Key Enzymes** | **Function / Role** | | :--- | :--- | :--- | | **Malonyl-CoA Pathway** | Malonyl-CoA Reductase (MCR), specifically the MCR-C domain | Catalyzes the reduction of **Malonyl-CoA to 3-Oxopropanoic Acid (MSA)**. | [2] | | **β -Alanine Pathway** | β -Alanine Pyruvate Transaminase (BAPAT) or γ -Aminobutyric Acid Transaminase (GABT) | Catalyzes the conversion of **β -Alanine to 3-Oxopropanoic Acid (MSA)**. | [2] | | **β -Alanine Pathway** | 3-Hydroxypropanoic Acid Dehydrogenase (HPDH) | Catalyzes the reduction of **3-Oxopropanoic Acid (MSA) to 3-HP**. | [2] |

Research and Production Strategies

Producing 3-HP (and thus its precursor, **3-oxopropanoic acid**) efficiently in microbial cell factories is an active research area. Current strategies focus on:

- **Host Strain Engineering:** Common chassis organisms include **Escherichia coli**, **Klebsiella pneumoniae**, and the yeast **Saccharomyces cerevisiae** [2] [3] [4].
- **Metabolic Engineering:** Key strategies involve rewiring central metabolism (e.g., enhancing glyoxylate shunt, dynamic regulation of TCA cycle), balancing enzyme expression to prevent intermediate accumulation, and alleviating metabolite toxicity [2] [5] [3].
- **Utilization of Diverse Carbon Sources:** Successful production has been demonstrated using glucose, glycerol, xylose, acetate, and even syngas-derived acetic acid and CO₂ [2] [5].

Key Considerations for Researchers

- **Instability of the Compound:** **3-Oxopropanoic acid** is highly reactive, which poses a challenge for its detection and quantification in metabolic studies [1].
- **Pathway Selection:** The choice of biosynthesis pathway involves trade-offs. The **glycerol pathway** is short but can face enzyme imbalance and cofactor requirements, while the **malonyl-CoA pathway** is versatile in carbon source use but requires high ATP and NADPH input [2].
- **Focus on 3-HP:** The primary research focus is on the stable end product, **3-HP**. **3-Oxopropanoic acid** is typically studied as a transient intermediate, and its direct overaccumulation is often avoided as it can be toxic or lead to yield loss.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. 3-Oxopropanoic acid [en.wikipedia.org]
2. Production of 3-Hydroxypropionic Acid from Renewable ... [mdpi.com]
3. Biosynthesis pathways and strategies for improving 3 ... [pubmed.ncbi.nlm.nih.gov]
4. A biosynthesis pathway for 3-hydroxypropionic acid ... [pubs.rsc.org]
5. One stone two birds: Biosynthesis of 3-hydroxypropionic ... [sciencedirect.com]

To cite this document: Smolecule. [3-oxopropanoic acid natural sources and biosynthesis].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b580796#3-oxopropanoic-acid-natural-sources-and-biosynthesis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com